Spectroscopic data of 1-Benzyl-piperidine-2-carbaldehyde

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Compound of Interest

Compound Name:	*1-Benzyl-piperidine-2-carbaldehyde*
CAS No.:	*157634-01-0*
Cat. No.:	*B173343*

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An In-depth Technical Guide to the Predicted Spectroscopic Data of **1-Benzyl-piperidine-2-carbaldehyde**

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Introduction

1-Benzyl-piperidine-2-carbaldehyde is a chiral heterocyclic compound of significant interest as a versatile intermediate in synthetic organic chemistry. Its structure, featuring a reactive aldehyde group adjacent to a chiral center on a piperidine scaffold, makes it a valuable building block for the synthesis of complex nitrogen-containing molecules, including potential pharmaceutical agents. The N-benzyl group is a common motif in drug discovery, often used to modulate physicochemical properties and provide key interactions with biological targets.[1]

Despite its synthetic potential, a comprehensive set of experimentally verified spectroscopic data for **1-Benzyl-piperidine-2-carbaldehyde** is not readily available in public-domain literature. This guide, therefore, serves as a predictive analysis, leveraging established

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principles of spectroscopic interpretation and data from structurally analogous compounds to construct a reliable spectroscopic profile. For researchers and drug development professionals, this document provides a robust framework for the identification, characterization, and quality control of this compound.

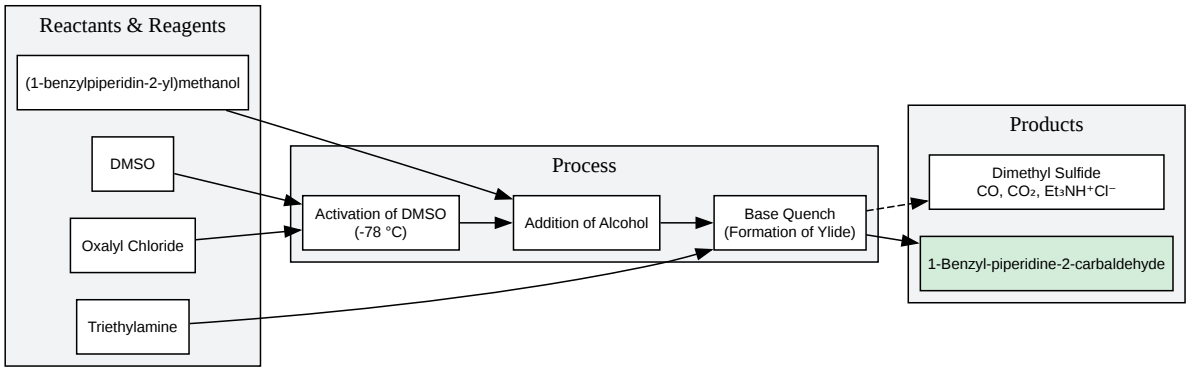
Molecular Structure and Synthetic Considerations

The structure of **1-Benzyl-piperidine-2-carbaldehyde** contains a stereocenter at the C2 position of the piperidine ring. This chirality is a critical feature, as it gives rise to diastereotopic protons in the N-benzyl group, a key signature in its ^{1}H NMR spectrum.

Caption: Molecular Structure of **1-Benzyl-piperidine-2-carbaldehyde**.

Plausible Synthetic Route: Swern Oxidation

A highly effective and mild method for synthesizing aldehydes from primary alcohols is the Swern oxidation.[2][3] Therefore, a logical precursor to the title compound is (1-benzylpiperidin-2-yl)methanol. The oxidation proceeds via an alkoxysulfonium ylide intermediate, using dimethyl sulfoxide (DMSO) activated by oxalyl chloride at low temperatures, followed by quenching with a hindered base like triethylamine. This method is renowned for its high yields and tolerance of other functional groups, making it an ideal choice.



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Caption: Proposed synthetic workflow via Swern Oxidation.

Predictive Spectroscopic Analysis

The following sections detail the predicted spectroscopic data for **1-Benzyl-piperidine-2-carbaldehyde**. These predictions are derived from the known spectral properties of N-benzylpiperidine, piperidine-2-carboxaldehyde derivatives, and established substituent effects in NMR, IR, and MS.[4][5][6]

^{1}H NMR Spectroscopy

The ^{1}H NMR spectrum is predicted to be complex, with distinct signals confirming the presence of all key structural motifs. The presence of the chiral center at C2 renders the two benzylic protons diastereotopic, meaning they are in different chemical environments and will appear as distinct signals, likely an AB quartet.

Table 1: Predicted ^{1}H NMR Data (400 MHz, $CDCl_3$)

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Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment	Rationale
~9.65	**d**	**1H**	**H-aldehyde**	**Typical aldehyde proton chemical shift, deshielded by the carbonyl group.[7][8] Split by the adjacent C2 proton.**
~7.25 - 7.40	m	5H	Ar-H	Standard region for protons of a monosubstituted benzene ring.
~4.05	d	1H	N-CHₐ-Ph	Diastereotopic benzylic proton, part of an AB quartet due to the adjacent chiral center.
~3.55	d	1H	N-CHᵦ-Ph	The other diastereotopic benzylic proton of the AB quartet.
~3.10	m	1H	H-2	Methine proton at the chiral center, coupled to the aldehyde proton and C3 protons.
~2.95	m	1H	H-6 (eq)	Equatorial proton at C6,

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Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment	Rationale
				deshielded by the nitrogen atom.
~2.20	m	1H	H-6 (ax)	Axial proton at C6.

| ~1.40 - 1.80 | m | 6H | H-3, H-4, H-5 | Overlapping multiplets for the remaining piperidine ring protons. |

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum will be characterized by a significantly downfield signal for the aldehyde carbonyl carbon. The piperidine and benzyl carbons will appear in their expected regions.

Table 2: Predicted ^{13}C NMR Data (100 MHz, $CDCl_3$)

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Chemical Shift (δ) ppm	Assignment	Rationale
~202.5	C**=O**	**Characteristic chemical shift for an aldehyde carbonyl carbon.**
~138.0	Ar-C (quat)	Quaternary carbon of the benzene ring attached to the benzylic CH_2.
~129.0	Ar-CH	Aromatic carbons.
~128.5	Ar-CH	Aromatic carbons.
~127.5	Ar-CH	Aromatic carbons.
~65.0	C-2	Carbon of the chiral center, shifted downfield by the aldehyde group.
~63.5	N-CH_2-Ph	Benzylic carbon.
~54.0	C-6	Piperidine carbon adjacent to nitrogen.
~28.0	C-4	Piperidine carbons.
~25.5	C-5	Piperidine carbons.

| ~23.0 | C-3 | Piperidine carbons. |

Infrared (IR) Spectroscopy

The IR spectrum will be dominated by a strong, sharp absorption from the aldehyde carbonyl stretch. Other key signals will confirm the presence of aromatic and aliphatic C-H bonds.

Table 3: Predicted IR Data (Neat or KBr)

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Wavenumber (cm^{-1})	Intensity	Assignment	Rationale
~3060, 3030	**Medium**	**Aromatic C-H Stretch**	**Characteristic of C-H bonds on the benzene ring.**
~2940, 2860	Strong	Aliphatic C-H Stretch	Asymmetric and symmetric stretching of CH_2 and CH groups in the piperidine and benzyl moieties.
~2820, 2720	Medium, Weak	Aldehyde C-H Stretch	Fermi doublet, a hallmark feature for the C-H bond of an aldehyde group.
~1725	Strong, Sharp	C=O Stretch (Aldehyde)	The most prominent and diagnostic peak in the spectrum.
~1600, 1495, 1450	Medium-Weak	Aromatic C=C Stretch	Skeletal vibrations of the benzene ring.

| ~740, 700 | Strong | Ar-H Out-of-Plane Bend | Characteristic of a monosubstituted benzene ring. |

Mass Spectrometry (MS)

Mass spectrometry provides crucial information about the molecular weight and structural fragments. The primary fragmentation pathway for N-benzyl amines is the cleavage of the benzylic C-N bond to form the highly stable tropylium ion at m/z 91.

Table 4: Predicted Mass Spectrometry Data (EI)

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m/z	Proposed Fragment	Rationale
203	**$[M]^+$**	**Molecular ion peak corresponding to the molecular formula $C_{13}H_{17}NO$.**
202	$[M-H]^+$	Loss of the weakly bound aldehyde proton.
174	$[M-CHO]^+$	Loss of the formyl group (29 Da).
91	$[C_7H_7]^+$	Base Peak. Formation of the benzyl cation, which rearranges to the highly stable tropylium ion. This is a characteristic fragmentation for benzyl-containing compounds. [4]

| 84 | $[C_5H_{10}N]^+$ | Alpha-cleavage with loss of the benzyl group, leaving the piperidine-2-carbaldehyde radical cation fragment. |

Recommended Experimental Protocols

To obtain high-quality, verifiable data for **1-Benzyl-piperidine-2-carbaldehyde**, adherence to standardized analytical protocols is essential. The following methodologies are recommended as best practices in a drug development or research setting.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: Dissolve ~10-15 mg of the purified compound in ~0.7 mL of deuterated chloroform ($CDCl_3$) containing 0.03% tetramethylsilane (TMS) as an internal standard.
- ^1H NMR Acquisition: Acquire the spectrum on a ≥400 MHz spectrometer. Use a standard pulse sequence with a 30° pulse angle and a relaxation delay of at least 2 seconds to ensure accurate integration.

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- ^{13}C NMR Acquisition: Acquire a proton-decoupled ^{13}C spectrum. An acquisition time of 1-2 hours is typically sufficient.

- Structural Verification: To unambiguously assign all signals, perform 2D NMR experiments, including COSY (Correlation Spectroscopy) to establish H-H couplings and HSQC (Heteronuclear Single Quantum Coherence) to correlate protons with their directly attached carbons.

Fourier-Transform Infrared (FTIR) Spectroscopy

- Sample Preparation: For a liquid sample, apply a thin film between two sodium chloride (NaCl) or potassium bromide (KBr) plates. For a solid, prepare a KBr pellet by grinding a small amount of sample with dry KBr powder and pressing it into a transparent disk.

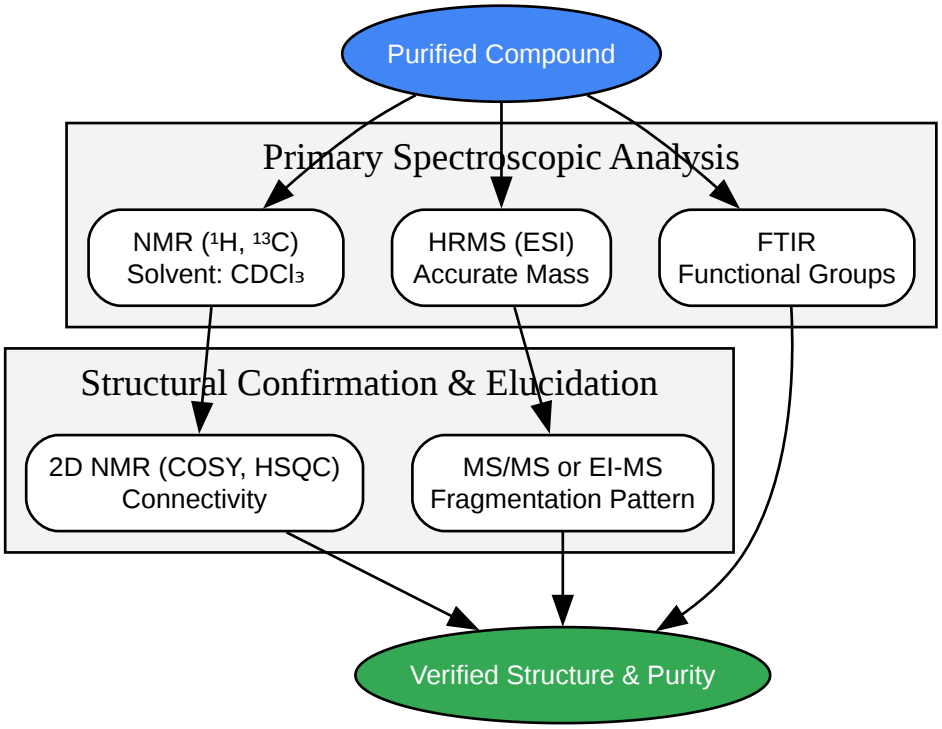
- Acquisition: Record the spectrum from 4000 to 400 cm^{-1}. Perform a background scan of the empty sample holder or pure KBr pellet and subtract it from the sample spectrum.

Mass Spectrometry (MS)

- Ionization Method: Use Electron Ionization (EI) at 70 eV to induce reproducible fragmentation patterns for structural elucidation and library matching. For accurate mass and molecular formula confirmation, use a high-resolution mass spectrometer (HRMS) with Electrospray Ionization (ESI).

- Analysis: For ESI-HRMS, prepare a dilute solution of the sample in a suitable solvent like methanol or acetonitrile and infuse it into the source. The expected accurate mass for the protonated molecule $[M+H]^+$ ($C_{13}H_{18}NO^+$) is 204.1383.

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Caption: Self-validating workflow for spectroscopic characterization.

Conclusion

This guide presents a comprehensive, predictive spectroscopic profile for **1-Benzyl-piperidine-2-carbaldehyde**. The key identifying features are expected to be the diastereotopic benzylic protons in the ^{1}H NMR spectrum, the downfield aldehyde signals in both ^{1}H and ^{13}C NMR, a strong carbonyl absorption at ~1725 cm^{-1} in the IR spectrum, and a characteristic base peak at m/z 91 in the mass spectrum. While this analysis is based on sound chemical principles and data from analogous structures, it should be validated by experimental data acquired using the recommended protocols to ensure full structural confirmation and purity assessment.

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